

CAS number 30164-39-9 properties and structure

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Compound of Interest

Compound Name: Methyl 2,6-dichloro-5-iodopyrimidine-4-carboxylate

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An In-depth Technical Guide to β -Cyclodextrin (CAS No. 7585-39-9)

A Note on CAS Number: The inquiry for CAS number 30164-39-9 did not yield specific information for a compound with that identifier. However, extensive data was available for the structurally and functionally significant molecule, β -Cyclodextrin, which is registered under CAS number 7585-39-9. This guide provides a comprehensive overview of β -Cyclodextrin, assuming a potential transcription error in the original query.

Introduction

β -Cyclodextrin is a cyclic oligosaccharide derived from starch through enzymatic conversion.^[1] It is composed of seven D-glucopyranose units linked in a ring by α -1,4-glycosidic bonds.^{[2][3]} This unique toroidal structure, featuring a hydrophilic exterior and a lipophilic interior cavity, allows β -Cyclodextrin to form inclusion complexes with a wide variety of hydrophobic guest molecules.^{[3][4]} This property is the foundation of its widespread application in the pharmaceutical, food, and chemical industries.^[5]

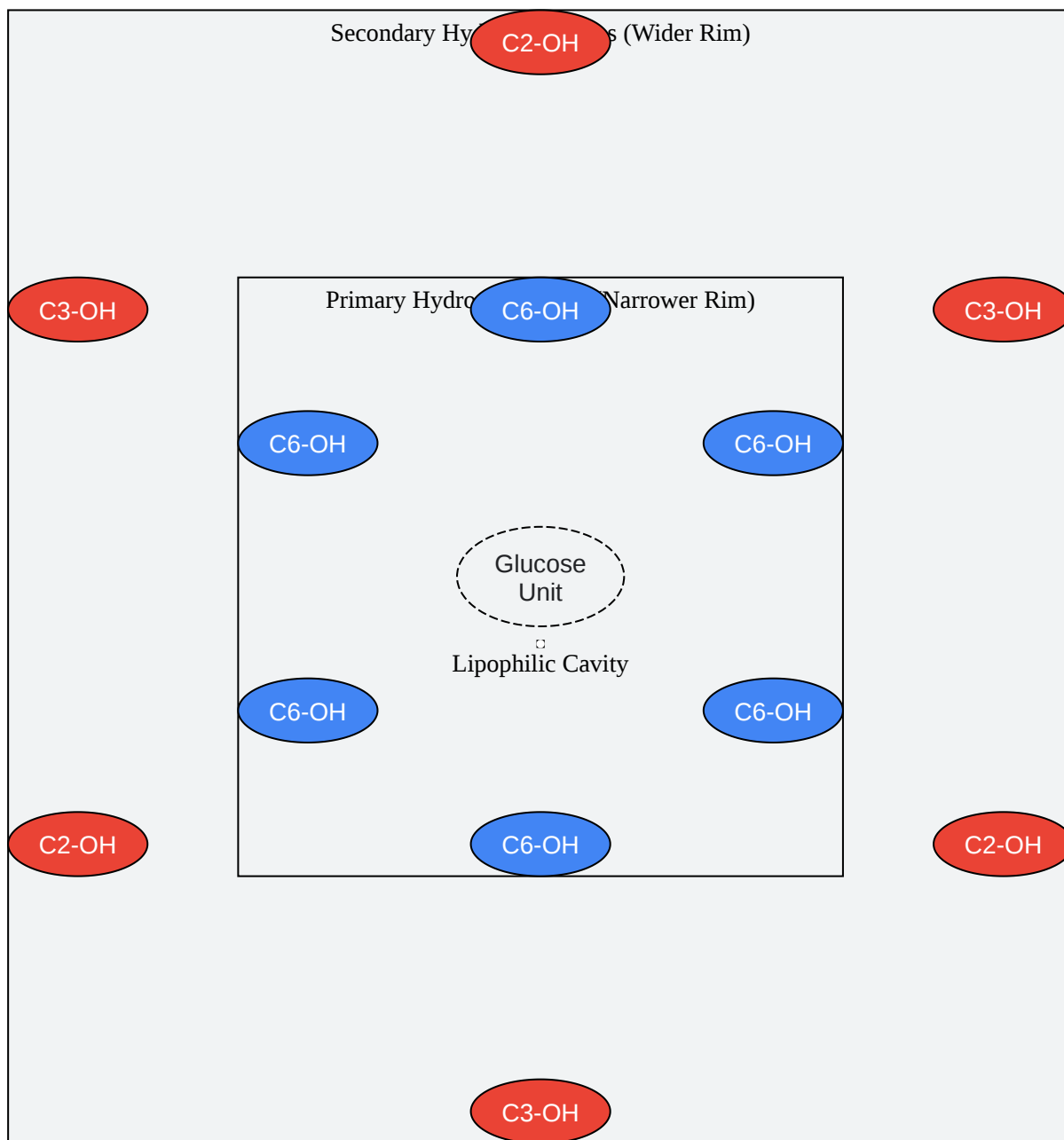
Chemical and Physical Properties

β -Cyclodextrin is a white, crystalline powder with a slightly sweet taste and is virtually odorless.^[4] It is stable under standard ambient conditions.^[6] Key quantitative properties are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₄₂ H ₇₀ O ₃₅	[2] [3] [7]
Molecular Weight	1134.98 g/mol	[2] [7]
Melting Point	290-300 °C (decomposes)	[4] [7]
Solubility	Sparingly soluble in water; freely soluble in hot water; slightly soluble in ethanol.	[2]
Optical Rotation	[α] _D /25 +160° to +164° (1% solution)	[2]

Molecular Structure and Conformation

The three-dimensional structure of β-Cyclodextrin resembles a truncated cone or torus. The exterior surface is hydrophilic due to the presence of hydroxyl groups, making it soluble in water. In contrast, the internal cavity is relatively nonpolar, providing a suitable environment for encapsulating hydrophobic molecules.[\[5\]](#) This "host-guest" interaction is a key feature of cyclodextrin chemistry, enabling the modification of the physicochemical properties of the guest molecule, such as increased solubility and stability.[\[1\]](#)



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Caption: Simplified 2D representation of β -Cyclodextrin's toroidal structure.

Applications in Research and Development

The ability of β -Cyclodextrin to form inclusion complexes has led to its use in a variety of applications:

- **Pharmaceuticals:** It is used to enhance the aqueous solubility, bioavailability, and stability of poorly soluble drugs.^[1] It can also be used to reduce drug-induced irritation and to prevent drug-drug interactions.^[1]
- **Food and Beverage:** In the food industry, β -Cyclodextrin is utilized for flavor protection and delivery.^[5]
- **Cosmetics:** It serves in the controlled release of fragrances in cosmetic products.^[5]
- **Analytical Chemistry:** β -Cyclodextrin is employed in the preparation of HPLC columns for the separation of chiral enantiomers.^[3]

Experimental Protocols

Preparation of a β -Cyclodextrin Inclusion Complex (General Method)

This protocol describes a general method for the formation of an inclusion complex between β -Cyclodextrin and a hydrophobic guest molecule.

Materials:

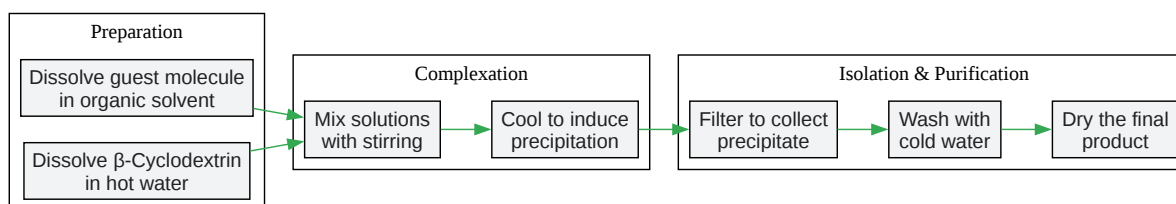
- β -Cyclodextrin
- Hydrophobic guest molecule
- Distilled water
- Ethanol (or other suitable organic solvent)
- Magnetic stirrer and stir bar
- Beaker

- Filtration apparatus

Procedure:

- Dissolution of β -Cyclodextrin: Prepare a saturated solution of β -Cyclodextrin in distilled water by heating and stirring. The temperature should be maintained between 50-60°C to ensure complete dissolution.
- Dissolution of Guest Molecule: Dissolve the hydrophobic guest molecule in a minimal amount of a suitable organic solvent, such as ethanol.
- Complexation: Slowly add the guest molecule solution to the heated β -Cyclodextrin solution with continuous stirring.
- Crystallization: Allow the mixture to cool slowly to room temperature while stirring. The inclusion complex will precipitate out of the solution.
- Isolation: Collect the precipitate by filtration.
- Washing: Wash the collected solid with a small amount of cold distilled water to remove any uncomplexed β -Cyclodextrin.
- Drying: Dry the product in an oven at a suitable temperature or under vacuum.

Causality: The formation of the inclusion complex is driven by the favorable interaction between the hydrophobic guest molecule and the nonpolar interior of the β -Cyclodextrin cavity, leading to the displacement of water molecules from the cavity.



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Caption: Workflow for the preparation of a β -Cyclodextrin inclusion complex.

Safety and Handling

β -Cyclodextrin is generally considered to be a non-hazardous substance.^[6] However, standard laboratory safety precautions should be observed.

- Personal Protective Equipment: Wear safety glasses and gloves when handling the powder.^[6]
- Inhalation: Avoid inhaling the dust.
- Fire: In case of fire, use water spray, foam, dry chemical, or carbon dioxide.^[8]
- First Aid:
 - Inhalation: Move to fresh air.^[6]
 - Skin Contact: Rinse skin with water.^[6]
 - Eye Contact: Rinse out with plenty of water.^[6]
 - Ingestion: Make the victim drink water (two glasses at most). Consult a doctor if feeling unwell.^[6]

Toxicological Information:

- Acute Toxicity: No data available for oral, inhalation, or dermal routes.^[6]
- Carcinogenicity: Not classified as a carcinogen by IARC, NTP, or OSHA.^[6]

Conclusion

β -Cyclodextrin is a versatile and valuable molecule with a broad range of applications driven by its unique ability to form inclusion complexes. Its well-characterized properties and safety profile make it an important tool in pharmaceutical development, food science, and analytical

chemistry. Further research into novel derivatives and applications of β -Cyclodextrin continues to expand its utility in various scientific and industrial fields.

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